

Essential Safety and Disposal Procedures for LEB-03-146

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Compound of Interest

Compound Name: LEB-03-146

Cat. No.: B12410499

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **LEB-03-146**, a WEE1 Deubiquitinase-Targeting Chimera (DUBTAC).

This document provides crucial safety and logistical information for the proper disposal of the research compound **LEB-03-146** (CAS No. 2858812-91-4). As a novel chemical entity intended for research use only, its toxicological properties are not fully characterized. Therefore, adherence to stringent safety protocols is paramount to ensure the well-being of laboratory personnel and to maintain environmental compliance.

Immediate Safety Protocols

Before handling **LEB-03-146**, it is imperative to consult the Safety Data Sheet (SDS) provided by the manufacturer. If the SDS is not readily available, contact the supplier to obtain a copy. In the absence of a specific SDS, the compound should be treated as a hazardous substance of unknown toxicity.

Personal Protective Equipment (PPE) and Handling:

- **Gloves:** Wear chemically resistant gloves (e.g., nitrile) at all times.
- **Eye Protection:** Use safety glasses or goggles to prevent eye contact.
- **Lab Coat:** A lab coat or other protective clothing is required to prevent skin contact.

- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Step-by-Step Disposal Procedures

The proper disposal of **LEB-03-146** and any contaminated materials is critical. Do not dispose of this compound down the drain or in regular solid waste. All waste generated must be treated as hazardous chemical waste.

- Segregation of Waste:
 - Unused Compound: Collect any unused or expired **LEB-03-146** in its original container or a clearly labeled, compatible waste container.
 - Contaminated Materials: Any items that have come into direct contact with **LEB-03-146**, such as pipette tips, vials, gloves, and bench paper, must be segregated as contaminated solid waste.
 - Solutions: Liquid waste containing **LEB-03-146** should be collected in a designated, sealed, and clearly labeled liquid waste container.
- Waste Container Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste."
 - The full chemical name, "**LEB-03-146**," and the CAS number, "2858812-91-4," must be legibly written on the label.
 - Indicate the primary hazards if known (e.g., "Potentially Toxic").
- Storage of Chemical Waste:
 - Store all waste containers in a designated and secure hazardous waste accumulation area within the laboratory.
 - This area should be well-ventilated and away from general laboratory traffic.

- Ensure that incompatible waste types are stored separately to prevent accidental reactions.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Provide the EHS department with a full inventory of the waste being disposed of.
 - Follow all institutional and local regulations for the final disposal of the chemical waste.

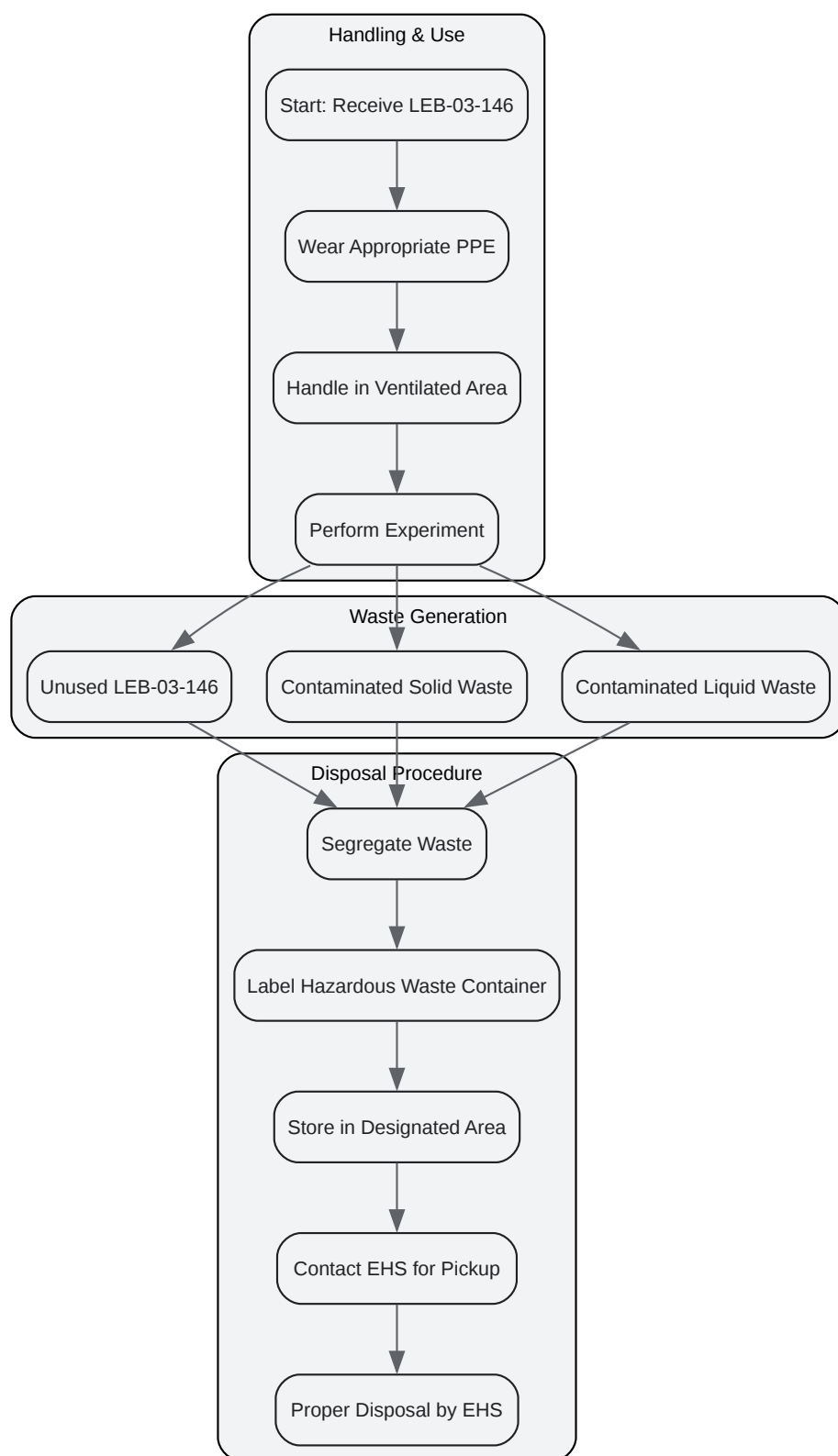
Quantitative Data Summary

As **LEB-03-146** is a research compound, extensive quantitative data regarding its disposal parameters is not publicly available. The primary quantitative consideration is to minimize the generation of waste.

Data Point	Value
CAS Number	2858812-91-4
Recommended Storage	-20°C for short-term; -80°C for long-term
Waste Classification	Hazardous Chemical Waste (Assumed)

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **LEB-03-146** within a laboratory setting.



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*Workflow for the safe disposal of **LEB-03-146**.*

This procedural guidance is intended to provide a framework for the safe disposal of **LEB-03-146**. Always prioritize the specific instructions provided by your institution's EHS department and the compound's manufacturer. By adhering to these protocols, you contribute to a safer research environment and ensure regulatory compliance.

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